

Proper Disposal of H-1152 Dihydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *H-1152 dihydrochloride*

Cat. No.: *B1672575*

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This guide provides essential safety and logistical information for the proper disposal of **H-1152 dihydrochloride**, a selective Rho-kinase (ROCK) inhibitor used in laboratory research.^{[1][2][3]} While Safety Data Sheets (SDS) for **H-1152 dihydrochloride** state that it is not classified as a hazardous substance or mixture, it is imperative to follow standard laboratory safety protocols and adhere to all local, state, and federal regulations for chemical waste disposal.^[4]

Key Safety and Chemical Data

Proper handling and disposal of any laboratory chemical require an understanding of its fundamental properties and associated hazards. The following table summarizes key quantitative data for **H-1152 dihydrochloride**.

Property	Value	Reference
CAS Number	871543-07-6	^[4]
Molecular Formula	C ₁₆ H ₂₃ Cl ₂ N ₃ O ₂ S	^[4]
Molecular Weight	392.34 g/mol	^{[3][4]}
Storage Temperature	4°C, sealed	^[4]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	^[4]

Standard Disposal Protocol for H-1152

Dihydrochloride

The following protocol outlines the recommended step-by-step procedure for the disposal of **H-1152 dihydrochloride**. This protocol is based on standard laboratory practices for non-hazardous chemical waste and information from supplier Safety Data Sheets.

I. Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate personal protective equipment.

- Eye Protection: Wear safety goggles with side shields.[\[4\]](#)
- Hand Protection: Use protective chemical-resistant gloves.[\[4\]](#)
- Body Protection: Wear an impervious lab coat or clothing.[\[4\]](#)
- Respiratory Protection: If there is a risk of dust or aerosol formation, use a suitable respirator.[\[4\]](#)

II. Disposal of Unused Solid H-1152 Dihydrochloride

- Collection: Carefully collect the solid **H-1152 dihydrochloride** into a designated and clearly labeled chemical waste container. Avoid generating dust.
- Labeling: Label the waste container with the chemical name ("**H-1152 dihydrochloride**") and any other information required by your institution's environmental health and safety (EHS) office.
- Storage: Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials, until it is collected by your institution's hazardous waste management service.[\[4\]](#)
- Regulatory Compliance: Dispose of the substance in accordance with all prevailing country, federal, state, and local regulations.[\[4\]](#)

III. Disposal of H-1152 Dihydrochloride Solutions

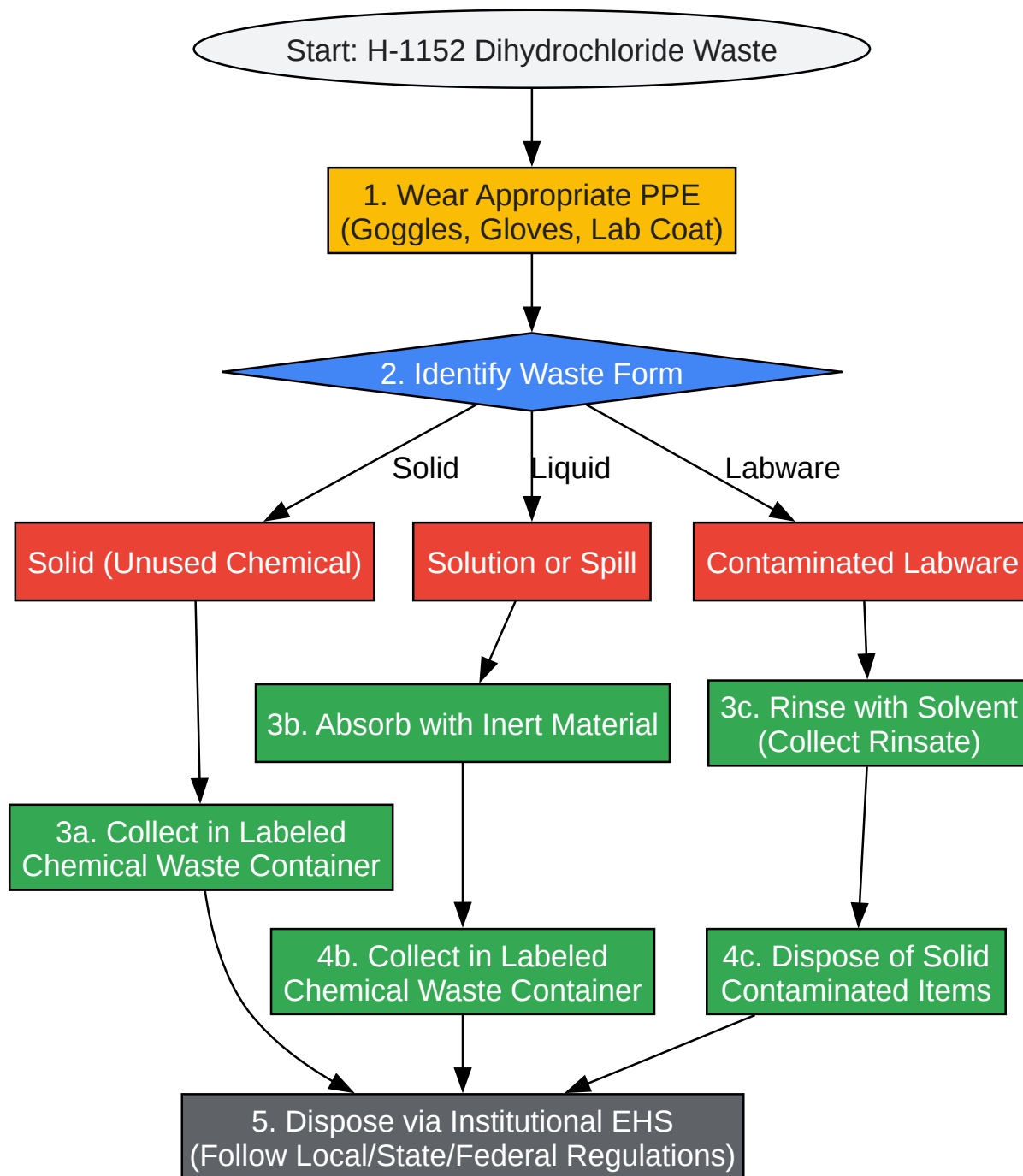
- **Small Spills:** For small spills of solutions containing **H-1152 dihydrochloride**, absorb the liquid with a non-reactive absorbent material such as diatomite or universal binders.^[4]
- **Containment:** Once absorbed, scoop the material into a designated chemical waste container.
- **Decontamination:** Decontaminate the spill area and any affected equipment by scrubbing with alcohol.^[4]
- **Waste Collection:** Dispose of the contaminated absorbent material and cleaning supplies as chemical waste, following the same labeling and storage procedures as for the solid chemical.
- **Environmental Precautions:** Do not let the product or solutions enter drains or water courses.^[4]

IV. Disposal of Contaminated Labware

- **Glassware:** Thoroughly rinse any glassware that has come into contact with **H-1152 dihydrochloride** with a suitable solvent (e.g., alcohol) followed by water. The initial rinsate should be collected and disposed of as chemical waste.
- **Consumables:** Dispose of contaminated consumables such as pipette tips, tubes, and gloves in a designated solid chemical waste container.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **H-1152 dihydrochloride**.



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Caption: Disposal workflow for **H-1152 dihydrochloride**.

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